

# Safety and Handling of 4-(4-Nitrophenyl)butan-2-amine: A Technical Guide

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## Compound of Interest

Compound Name: 4-(4-Nitrophenyl)butan-2-amine

Cat. No.: B122269

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Disclaimer: Specific safety and toxicological data for **4-(4-Nitrophenyl)butan-2-amine** is not readily available in public literature or safety data sheets. This guide has been compiled using information from structurally related compounds, namely nitroaromatic amines and substituted phenylbutanamines. The recommendations herein are based on extrapolation and should be treated as precautionary. A thorough risk assessment should be conducted by qualified personnel before handling this compound.

This technical guide provides an in-depth overview of the potential hazards, handling procedures, and safety precautions for **4-(4-Nitrophenyl)butan-2-amine**, intended for researchers, scientists, and professionals in drug development. Due to the limited availability of data for this specific molecule, this guide synthesizes information from analogous chemical structures to provide a robust framework for safe handling and use.

## General Safety Information

Nitroaromatic compounds are recognized for their potential toxicity, and aromatic amines can be readily absorbed through the skin.<sup>[1]</sup> Many nitroaromatic compounds are considered toxic and mutagenic.<sup>[2]</sup> The primary hazards associated with compounds of this class include skin irritation, serious eye irritation, and respiratory irritation.<sup>[3]</sup>

General Precautions:

- Avoid breathing dust, mist, or spray.<sup>[3]</sup>

- Wash skin thoroughly after handling.
- Use only in a well-ventilated area or outdoors.[3]
- Wear protective gloves, protective clothing, eye protection, and face protection.[3]
- Do not eat, drink, or smoke when using this product.

## Hazard Identification and Classification

Based on data from structurally similar compounds, **4-(4-Nitrophenyl)butan-2-amine** should be handled as a hazardous substance. The following table summarizes the potential hazard classifications based on the GHS (Globally Harmonized System of Classification and Labelling of Chemicals), extrapolated from "4-(4-Nitrophenyl)pyrimidin-2-amine".

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3]
Acute Toxicity (Oral)	Category 4 (Assumed)	H302: Harmful if swallowed

## Physical and Chemical Properties

Quantitative data for **4-(4-Nitrophenyl)butan-2-amine** is not available. The following table presents data for related compounds to provide an estimate of its properties.

Property	4-(4-Nitrophenyl)pyrimidin-2-amine	4-hydroxy-4-(4-nitrophenyl)butan-2-one	4-(4-Hydroxyphenyl)butan-2-one
Molecular Formula	C10H8N4O2[3]	C10H11NO4[4][5]	C10H12O2
Molecular Weight	216.20 g/mol	209.202 g/mol [4][5]	164.20 g/mol
CAS Number	99361-84-9[3]	57548-40-0[5]	5471-51-2

## Experimental Protocols

Specific experimental protocols for the synthesis and handling of **4-(4-Nitrophenyl)butan-2-amine** are not documented in available literature. The following is a generalized protocol for the safe handling of a potent, powdered chemical compound, which should be adapted based on a site-specific risk assessment.

### Protocol: Safe Handling of Potentially Hazardous Chemical Powders

- Preparation:
  - Don all appropriate Personal Protective Equipment (PPE): chemical-resistant gloves, a lab coat, and chemical splash goggles with a face shield.
  - Ensure a calibrated analytical balance is located within a certified chemical fume hood.
  - Verify that the chemical fume hood is functioning correctly.
  - Prepare all necessary equipment (spatulas, weighing paper, vials) within the fume hood to minimize movement of the powder.
- Weighing and Aliquoting:
  - Carefully open the container of **4-(4-Nitrophenyl)butan-2-amine** inside the fume hood.
  - Use a clean, designated spatula to transfer the desired amount of powder onto weighing paper.

- Avoid generating dust. If dust is observed, pause and allow it to settle before proceeding.
- Once the desired mass is weighed, carefully transfer the powder to a labeled, sealable container.
- Dissolution:
  - If preparing a solution, add the solvent to the vessel containing the powder within the fume hood.
  - Cap the vessel securely and mix using a vortex or sonicator until fully dissolved.
- Cleanup:
  - Decontaminate all surfaces within the fume hood with an appropriate solvent (e.g., 70% ethanol), followed by a cleaning agent.
  - Dispose of all contaminated materials (weighing paper, gloves, etc.) in a designated hazardous waste container.
- Emergency Procedures:
  - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[3\]](#)
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)
  - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[3\]](#)
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Logical and Workflow Diagrams

The following diagrams, generated using the DOT language, illustrate key logical relationships and workflows for handling chemicals with limited safety data.

Caption: Logical workflow for hazard assessment of a chemical with limited safety data.

Caption: General experimental workflow for the safe handling of powdered chemical substances.

## Toxicology and Biological Effects

The toxicological profile of **4-(4-Nitrophenyl)butan-2-amine** has not been specifically determined. However, nitroaromatic compounds, as a class, are known to be toxic and mutagenic.[2][6] The nitro group can be reduced in vivo to form reactive intermediates that may lead to cellular damage. Aromatic amines are often associated with carcinogenicity.[1][6] Therefore, it is prudent to assume that **4-(4-Nitrophenyl)butan-2-amine** may exhibit similar toxicological properties.

## Storage and Disposal

Storage:

- Store in a dry, cool, and well-ventilated place.[3]
- Keep the container tightly closed when not in use.
- Incompatible materials include strong oxidizing agents.

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.
- It is recommended to use a licensed professional waste disposal service.

This guide serves as a starting point for the safe handling of **4-(4-Nitrophenyl)butan-2-amine**. All laboratory personnel should be thoroughly trained on the potential hazards and the established handling protocols before commencing any work with this compound.

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